

Core Concepts: Choosing the Right Tool for the Job

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Compound of Interest

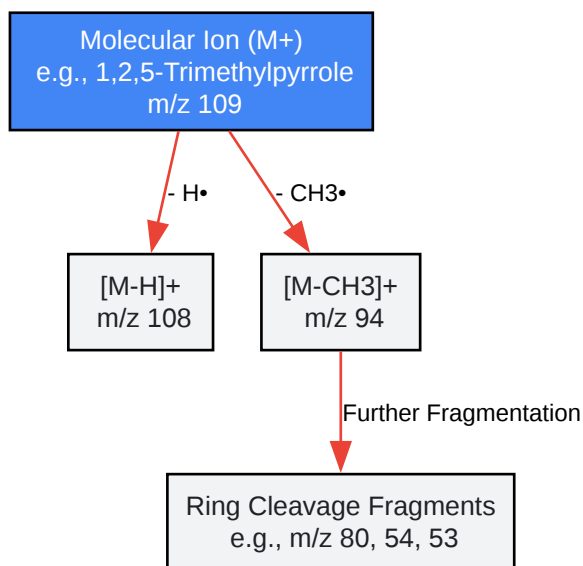
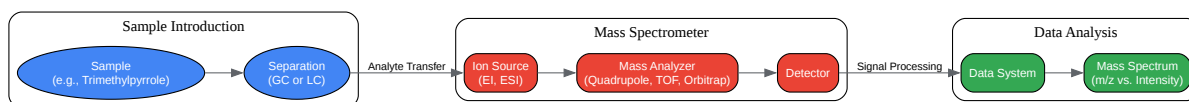
Compound Name: 1,2,4-trimethyl-1H-pyrrole-3-carbaldehyde

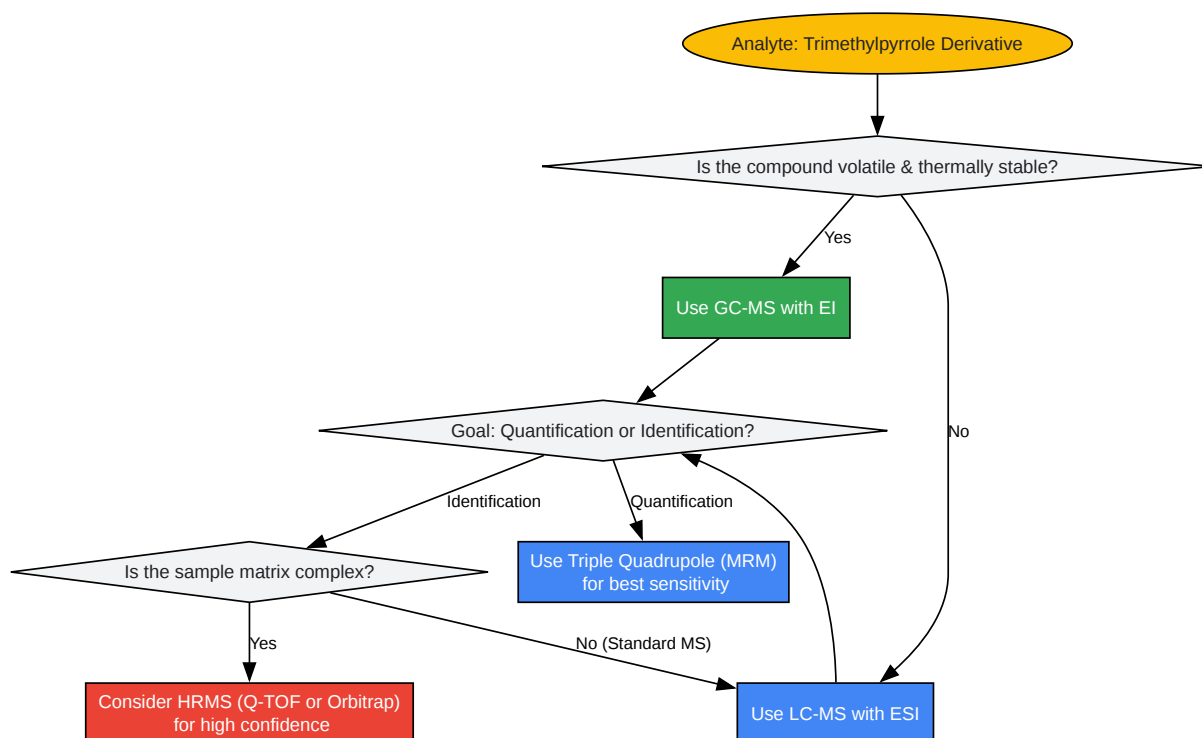
CAS No.: 1142201-80-6

Cat. No.: B1327020

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Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions.^[1] The general workflow involves ionizing the analyte, separating the ions based on their m/z , and detecting them.^[1] For trimethylpyrrole derivatives, the initial choice of ionization method is a critical decision that dictates the type of information obtained and the necessary sample preparation.





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